

Introduction: The Significance of the C5-Substituted Indole Scaffold

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Compound of Interest

Compound Name: 5-octyl-1H-indole

Cat. No.: B8646652

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The indole nucleus is a cornerstone of medicinal chemistry, forming the structural basis for a vast array of natural products, pharmaceuticals, and bioactive molecules.^{[1][2]} Its unique electronic properties and ability to participate in various biological interactions have led to the development of drugs for a wide range of therapeutic areas, including oncology, neurology, and infectious diseases.^{[1][2][3]} The strategic functionalization of the indole ring is a key aspect of drug design, allowing for the fine-tuning of a compound's pharmacological profile.

Substitution at the C5 position of the benzene portion of the indole ring is of particular interest. This position is electronically distinct and provides a vector for modifying lipophilicity, metabolic stability, and receptor binding interactions without sterically encumbering the more reactive pyrrole ring. The introduction of a long-chain alkyl group, such as an octyl chain, at the C5 position dramatically increases the molecule's lipophilicity. This guide provides a comprehensive overview of the chemical properties of **5-octyl-1H-indole**, offering insights into its synthesis, reactivity, and characterization, which are critical for its application in modern drug discovery.

Molecular Structure and Physicochemical Properties

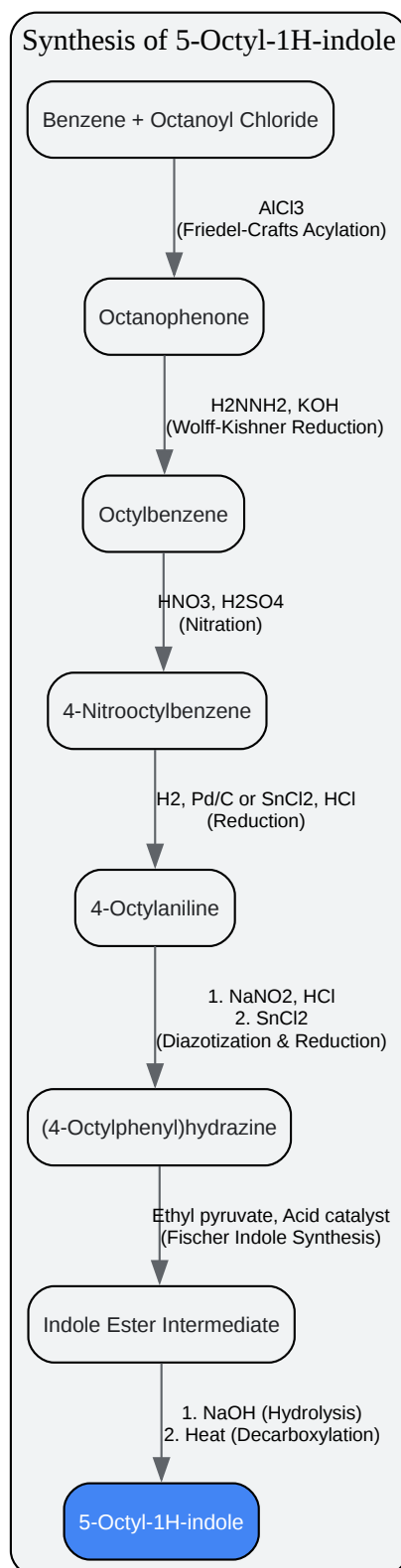
The introduction of an octyl group at the C5 position significantly influences the physical properties of the indole scaffold, primarily by increasing its molecular weight and lipophilicity. These properties are crucial for predicting the compound's behavior in biological systems, including membrane permeability and protein binding.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₃ N	Calculated
Molecular Weight	229.36 g/mol	Calculated
Appearance	Expected to be a colorless to pale yellow oil or low-melting solid at room temperature.	Inferred from indole[4]
Solubility	Expected to be soluble in common organic solvents like ethanol, ether, and chloroform; insoluble in water.	Inferred from indole[4]
Predicted LogP	~5.8	Based on similar structures[5]

Synthesis of 5-Octyl-1H-indole: A Strategic Approach

While multiple named reactions can be employed for indole synthesis, the Fischer indole synthesis is a robust and widely used method for preparing indoles from (4-octylphenyl)hydrazine and a suitable carbonyl compound. The causality behind this choice lies in the commercial availability of the starting materials and the reaction's tolerance for a variety of functional groups.

A plausible and efficient synthetic pathway initiates with the Friedel-Crafts acylation of benzene with octanoyl chloride to yield octanophenone. This is followed by a Wolff-Kishner reduction to form octylbenzene. Nitration and subsequent reduction afford 4-octylaniline, which is then converted to the corresponding hydrazine. The final cyclization step with a pyruvate derivative, followed by hydrolysis and decarboxylation, yields the target **5-octyl-1H-indole**.



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Caption: Proposed synthetic workflow for **5-octyl-1H-indole** via Fischer Indole Synthesis.

Experimental Protocol: Fischer Indole Synthesis

This protocol is a representative, self-validating system. Each step includes purification and characterization to ensure the integrity of the intermediate before proceeding, which is a cornerstone of trustworthy synthetic chemistry.

- Synthesis of (4-Octylphenyl)hydrazine (F):
 - To a solution of 4-octylaniline (E) in concentrated HCl, add a solution of NaNO₂ dropwise at 0°C.
 - Stir the resulting diazonium salt solution for 30 minutes.
 - Add a solution of SnCl₂ in concentrated HCl dropwise at 0°C.
 - Stir for 3 hours, allowing the reaction to warm to room temperature.
 - Collect the precipitate by filtration, wash with water, and dry to yield the hydrazine hydrochloride salt.
 - Neutralize with a base (e.g., NaOH) and extract with ether to obtain the free hydrazine (F). Validate structure using ¹H NMR.
- Synthesis of **5-Octyl-1H-indole** (H):
 - Combine (4-octylphenyl)hydrazine (F) and ethyl pyruvate in ethanol with a catalytic amount of sulfuric acid.
 - Heat the mixture at reflux and monitor the reaction by TLC until the starting material is consumed.
 - Cool the reaction mixture and remove the solvent under reduced pressure.
 - The resulting crude indole ester (G) is then subjected to hydrolysis with aqueous NaOH.
 - Acidify the mixture and heat to induce decarboxylation.

- Extract the final product (H) with ethyl acetate, wash with brine, and dry over anhydrous Na_2SO_4 .^[6]
- Purify by silica gel column chromatography to afford pure **5-octyl-1H-indole**.

Spectroscopic Characterization

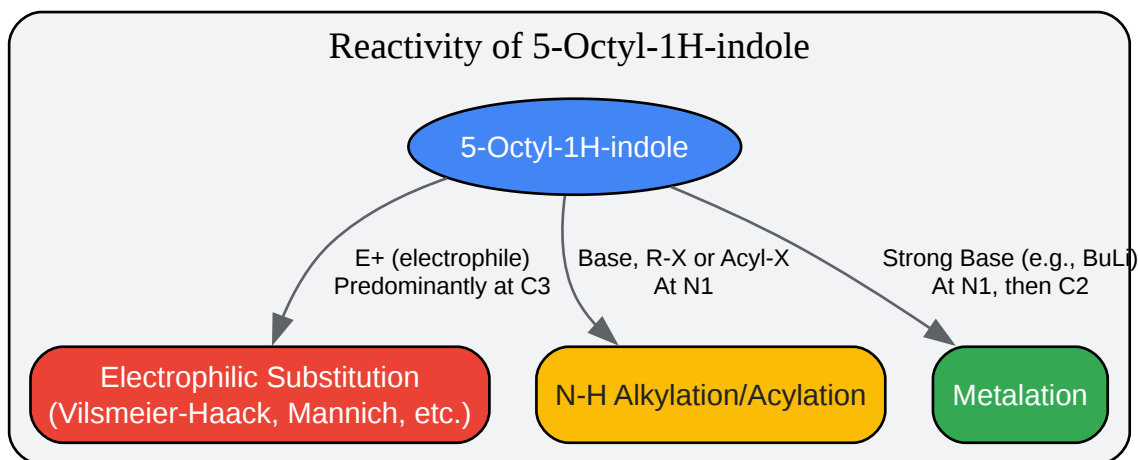
The structural elucidation of **5-octyl-1H-indole** relies on a combination of spectroscopic techniques. The data presented below are predicted based on established values for the indole scaffold and the known effects of alkyl substituents.^[7]

Spectroscopy	Expected Observations
^1H NMR	* Indole NH: Broad singlet, ~8.0-8.2 ppm.

- Aromatic Protons: Signals between ~7.0-7.6 ppm. The H4 proton will likely be a singlet or narrow doublet around 7.5 ppm. H6 and H7 will be doublets.
- Pyrrole Protons: Signals at ~6.5 ppm (H3) and ~7.2 ppm (H2).
- Octyl Chain: A triplet for the benzylic CH_2 around 2.6 ppm, a complex multiplet for the internal $(\text{CH}_2)_6$ between 1.2-1.6 ppm, and a triplet for the terminal CH_3 around 0.9 ppm. | |
 ^{13}C NMR | * Indole Carbons: Aromatic carbons in the range of ~110-140 ppm. C3 is expected around 102 ppm, and C2 around 124 ppm.
- Octyl Chain: Aliphatic carbons in the range of ~14-36 ppm. | | IR Spectroscopy | * N-H Stretch: A sharp peak around 3400 cm^{-1} .
- C-H Stretch (Aromatic): Peaks just above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Strong peaks just below 3000 cm^{-1} .
- C=C Stretch (Aromatic): Peaks in the $1450\text{-}1600\text{ cm}^{-1}$ region. | | Mass Spectrometry (HRMS) | * $[\text{M}+\text{H}]^+$: Calculated for $\text{C}_{16}\text{H}_{24}\text{N}^+$: 230.1903. The experimentally determined value should be in close agreement. |

Chemical Reactivity

The chemical behavior of **5-octyl-1H-indole** is governed by the electron-rich nature of the indole ring, further enhanced by the electron-donating nature of the C5-octyl group.



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Caption: Key reaction pathways for the **5-octyl-1H-indole** scaffold.

- **Electrophilic Aromatic Substitution:** The indole nucleus is highly susceptible to electrophilic attack. The position of highest electron density is C3, making it the primary site for reactions like the Vilsmeier-Haack formylation, Mannich reaction, and Friedel-Crafts acylation. The C5-octyl group, being an electron-donating group, further activates the ring towards these substitutions compared to unsubstituted indole.
- **N-H Reactivity:** The nitrogen atom of the indole ring is weakly acidic and can be deprotonated by a suitable base. The resulting indolyl anion is a potent nucleophile, readily undergoing N-alkylation or N-acylation.^[8] This provides a convenient handle for further structural modification. The choice of base is critical; strong bases like NaH or K₂CO₃ are commonly employed.^{[8][9]}
- **Metalation:** Treatment with strong organolithium bases (e.g., n-BuLi) typically results in deprotonation at the N1 position. A second equivalent of the base can lead to lithiation at the C2 position, creating a dianion that can be trapped with various electrophiles.

Applications in Drug Development and Medicinal Chemistry

The indole scaffold is a "privileged structure" in medicinal chemistry, and its derivatives have shown a remarkable breadth of biological activities.[1][8][10] The introduction of a C5-octyl group primarily serves to increase lipophilicity, which can enhance a molecule's ability to cross cell membranes and interact with hydrophobic pockets in target proteins.

- **Anticancer Agents:** Many indole derivatives exhibit potent anticancer activity by targeting various enzymes and receptors involved in cancer cell proliferation.[10] The increased lipophilicity of **5-octyl-1H-indole** could be leveraged to improve the cell permeability and efficacy of novel anticancer compounds.
- **Antimicrobial and Antifungal Agents:** Substituted indoles have been identified as promising leads for new antimicrobial and antifungal drugs.[8][9] The hydrophobic octyl chain could enhance interactions with microbial cell membranes, potentially leading to improved activity.
- **Neurological Applications:** The indole core is central to the structure of neurotransmitters like serotonin. Consequently, indole derivatives are frequently explored as ligands for various serotonin receptors (e.g., 5-HT₆, 5-HT₇), with applications in treating depression, anxiety, and other CNS disorders.[9] The lipophilicity imparted by the octyl group is often beneficial for brain penetration.

Conclusion

5-Octyl-1H-indole is a valuable chemical entity that combines the rich chemical reactivity and biological relevance of the indole scaffold with the lipophilic properties conferred by a long alkyl chain. Understanding its synthesis, characterization, and reactivity is fundamental for its effective utilization in research and development. This guide provides the foundational knowledge and practical insights necessary for scientists to explore the potential of this and related C5-alkylated indoles in the pursuit of novel therapeutics.

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